

2-Ethylhexylamine (CAS 104-75-6): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: **2-Ethylhexylamine**

Cat. No.: **B116587**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **2-Ethylhexylamine** (CAS 104-75-6), a versatile primary monoalkylamine with a branched C8 backbone. This document consolidates key technical data, applications, safety information, and representative experimental considerations for its synthesis and analysis.

Chemical Identity and Properties

2-Ethylhexylamine is a colorless to light yellow transparent liquid with a characteristic amine-like, fishy odor.^{[1][2][3]} It is a flammable and corrosive compound.^{[4][5]}

Table 1: Physical and Chemical Properties of **2-Ethylhexylamine**

Property	Value	Source(s)
Molecular Formula	C8H19N	[3]
Molecular Weight	129.24 g/mol	[6]
CAS Number	104-75-6	[6]
EC Number	203-233-8	[6]
Appearance	Colorless to light yellow liquid	[1][7]
Odor	Amine-like, fishy	[2][3]
Boiling Point	169 °C (lit.)	[2][6]
Melting Point	-76 °C (lit.)	[6]
Density	0.789 g/mL at 25 °C (lit.)	[2][6]
Vapor Pressure	1.2 mmHg at 20 °C	[6]
Flash Point	50 °C (122.0 °F)	[6]
Autoignition Temperature	563 °F	[3][6]
Refractive Index	n20/D 1.431 (lit.)	[2][6]
Solubility	Slightly soluble in water	[3][8]
LogP	2.8	[2]

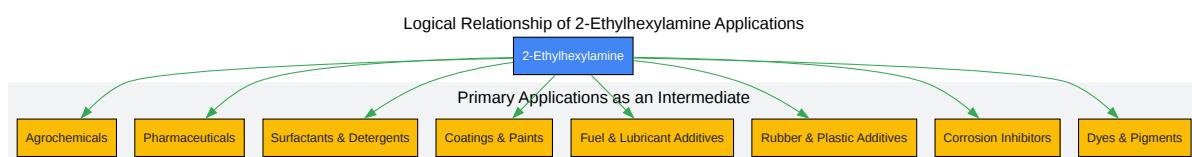
Applications and Uses

2-Ethylhexylamine's unique molecular structure makes it a valuable intermediate in the synthesis of a wide array of downstream products across various industries.[1] Its primary function is as a building block and reactive intermediate.[9][10]

Key application areas include:

- Agrochemicals: It serves as an intermediate in the production of insecticides and other crop protection chemicals.[1][11]

- Pharmaceuticals: **2-Ethylhexylamine** is utilized in the synthesis of active pharmaceutical ingredients (APIs).[1][9]
- Surfactants and Detergents: It is a key component in the manufacturing of surfactants, contributing to their cleaning efficacy.[1][11]
- Coatings and Paints: In this sector, it acts as an additive that can improve film formation and adhesion.[1][12]
- Fuel and Lubricant Additives: It is used to produce fuel markers and additives.[11][12]
- Rubber and Plastic Additives: It functions as a processing aid in rubber vulcanization and in the synthesis of plastic additives.[1][9]
- Corrosion Inhibitors: **2-Ethylhexylamine** is used in the formulation of corrosion inhibitors.[9][10][11]
- Dyes and Pigments: It is used as an intermediate in the production of various dyes.[10][11]



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Caption: Logical relationship of **2-Ethylhexylamine**'s primary applications.

Safety and Handling

2-Ethylhexylamine is a hazardous chemical that requires strict safety precautions during handling and storage. It is classified as a flammable liquid and is harmful if swallowed, toxic in

contact with skin, and fatal if inhaled.[5][13] It causes severe skin burns and eye damage.[5][13]

Table 2: GHS Hazard Information for **2-Ethylhexylamine**

Hazard Class	Hazard Category	Hazard Statement
Flammable liquids	Category 3	H226: Flammable liquid and vapour
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Acute toxicity, Inhalation	Category 2	H330: Fatal if inhaled
Skin corrosion/irritation	Sub-category 1A/1B/1C	H314: Causes severe skin burns and eye damage
Serious eye damage/eye irritation	Category 1	H318: Causes serious eye damage
Hazardous to the aquatic environment, long-term hazard	Category 3	H412: Harmful to aquatic life with long lasting effects

Handling and Storage:

- Handle in a well-ventilated area, using personal protective equipment (PPE) such as chemical-resistant gloves, safety goggles, and a face shield.[13][14]
- Keep away from heat, sparks, open flames, and other ignition sources.[8][14]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[13][14]
- Ground and bond containers and receiving equipment to prevent static discharge.[8][13]
- Incompatible with strong oxidizing agents, acids, isocyanates, and halogenated organics.[2][4]

First Aid Measures:

- In case of inhalation: Move the person to fresh air and seek immediate medical attention.[15]
If not breathing, give artificial respiration.[15]
- In case of skin contact: Immediately remove all contaminated clothing and rinse the skin with plenty of water for at least 15 minutes.[14][15] Seek immediate medical attention.[14]
- In case of eye contact: Rinse cautiously with water for several minutes.[15] Remove contact lenses if present and easy to do.[15] Continue rinsing and seek immediate medical attention.[15]
- In case of ingestion: Do NOT induce vomiting.[15] Rinse mouth with water and seek immediate medical attention.[15]

Experimental Protocols

Synthesis of 2-Ethylhexylamine

The industrial synthesis of **2-Ethylhexylamine** typically starts from 2-Ethylhexanol.[11][12] This process generally involves a reductive amination reaction where the alcohol is converted to the corresponding amine in the presence of ammonia and a hydrogenation catalyst.

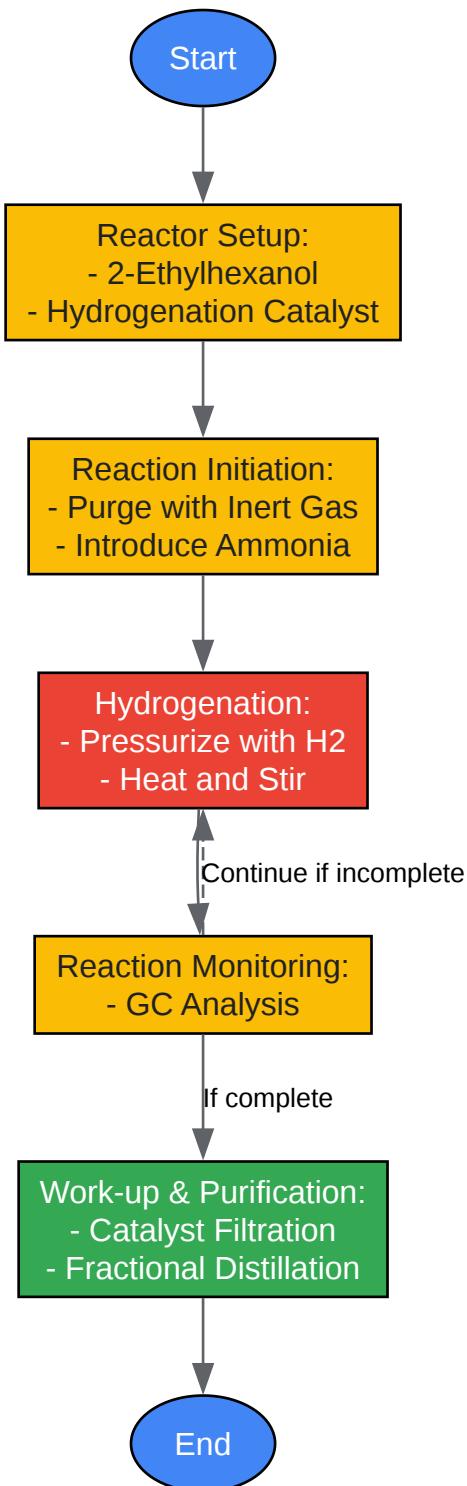
Generalized Laboratory-Scale Reductive Amination Protocol:

This is a representative protocol and should be adapted and optimized based on available laboratory equipment and safety protocols.

- **Reactor Setup:** A high-pressure autoclave reactor equipped with a magnetic stirrer, gas inlet, pressure gauge, and temperature controller is charged with 2-Ethylhexanol and a suitable hydrogenation catalyst (e.g., a supported nickel, cobalt, or copper catalyst).
- **Reaction Initiation:** The reactor is sealed and purged with an inert gas (e.g., nitrogen or argon). Liquid ammonia is then introduced into the reactor.
- **Hydrogenation:** The reactor is pressurized with hydrogen gas, and the temperature is raised to the desired level (typically in the range of 150-250 °C). The reaction mixture is stirred vigorously to ensure good mixing of the reactants and catalyst.

- Reaction Monitoring: The progress of the reaction can be monitored by measuring the uptake of hydrogen and by periodically taking samples for analysis by gas chromatography (GC) to determine the conversion of 2-Ethylhexanol and the yield of **2-Ethylhexylamine**.
- Work-up and Purification: Once the reaction is complete, the reactor is cooled, and the excess pressure is carefully released. The crude reaction mixture is filtered to remove the catalyst. The filtrate is then subjected to fractional distillation to separate the desired **2-Ethylhexylamine** from unreacted starting materials, byproducts, and any solvent used.

Generalized Workflow for 2-Ethylhexylamine Synthesis

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Caption: Generalized workflow for the synthesis of **2-Ethylhexylamine**.

Analytical Methods

The purity and identity of **2-Ethylhexylamine** can be determined using a variety of standard analytical techniques:

- Gas Chromatography (GC): A primary method for assessing the purity of **2-Ethylhexylamine** and for monitoring the progress of its synthesis. A flame ionization detector (FID) is typically used.
- Infrared (IR) Spectroscopy: To confirm the presence of the primary amine functional group (N-H stretching and bending vibrations) and the alkyl backbone.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR spectroscopy can be used to confirm the molecular structure of **2-Ethylhexylamine**.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern of the compound, further confirming its identity.
- Titration: A simple acid-base titration can be used to determine the amine content and to calculate the purity.

Conclusion

2-Ethylhexylamine is a commercially significant chemical intermediate with a broad range of applications. Its synthesis from 2-Ethylhexanol is a well-established industrial process. Due to its hazardous nature, strict adherence to safety protocols is essential when handling and using this compound. The information provided in this technical guide is intended to serve as a valuable resource for researchers, scientists, and drug development professionals working with **2-Ethylhexylamine**.

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